

# An In-depth Technical Guide to 2-Methoxypropanal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2-Methoxypropanal*

Cat. No.: *B1605373*

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## Abstract

This technical guide provides a comprehensive overview of **2-Methoxypropanal** (CAS No: 6142-38-7), a methoxy-substituted aldehyde with potential applications in organic synthesis and as a building block for more complex molecules. This document details its physicochemical properties, synthesis methodologies, and available toxicological data. While direct applications in drug development and defined roles in signaling pathways are not extensively documented, this guide explores the known biological activities of structurally related compounds to provide a contextual understanding for future research. Detailed experimental protocols for its synthesis are provided as representative examples based on established chemical transformations.

## Chemical and Physical Properties

**2-Methoxypropanal**, also known as 2-methoxypropionaldehyde, is a flammable and irritant organic compound.<sup>[1]</sup> Its core chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	6142-38-7	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C4H8O2	<a href="#">[5]</a>
Molecular Weight	88.11 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-methoxypropanal	<a href="#">[1]</a>
Synonyms	2-Methoxypropionaldehyde, 2-Methoxypropional	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	64.7 °C @ 760 mmHg (estimated)	<a href="#">[7]</a>
Flash Point	-23.2 °C (estimated)	<a href="#">[7]</a>
Density	0.956 g/cm³ @ 15 °C	<a href="#">[8]</a>
Vapor Pressure	162.6 mmHg @ 25 °C (estimated)	<a href="#">[7]</a>
logP (o/w)	-0.300 (estimated)	<a href="#">[7]</a>
InChI Key	HZVKHMQXJYFYRF- UHFFFAOYSA-N	
SMILES	CC(C=O)OC	<a href="#">[3]</a>

## Synthesis of 2-Methoxypropanal

The synthesis of **2-methoxypropanal** can be achieved through several routes, primarily involving the oxidation of the corresponding alcohol, 2-methoxy-1-propanol, or the hydroformylation of methyl vinyl ether.

## Oxidation of 2-Methoxy-1-propanol

A common method for the preparation of aldehydes is the oxidation of primary alcohols. While a specific protocol for the oxidation of 2-methoxy-1-propanol to **2-methoxypropanal** is not readily available in the reviewed literature, a general experimental procedure for the oxidation

of a primary alcohol to an aldehyde using a mild oxidizing agent is presented below. This can be adapted by researchers for the specific synthesis of **2-methoxypropanal**.

#### Experimental Protocol: Oxidation of a Primary Alcohol

This protocol is a generalized procedure and should be adapted and optimized for the specific substrate, 2-methoxy-1-propanol.

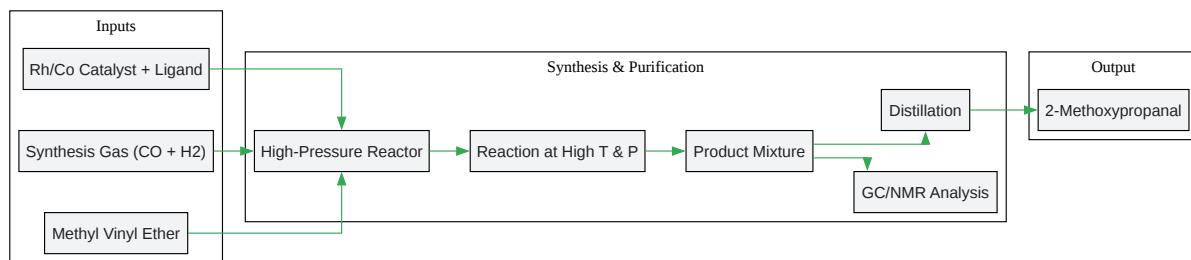
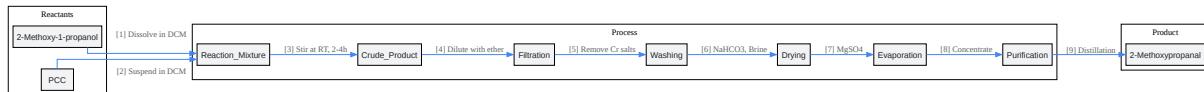
#### Materials:

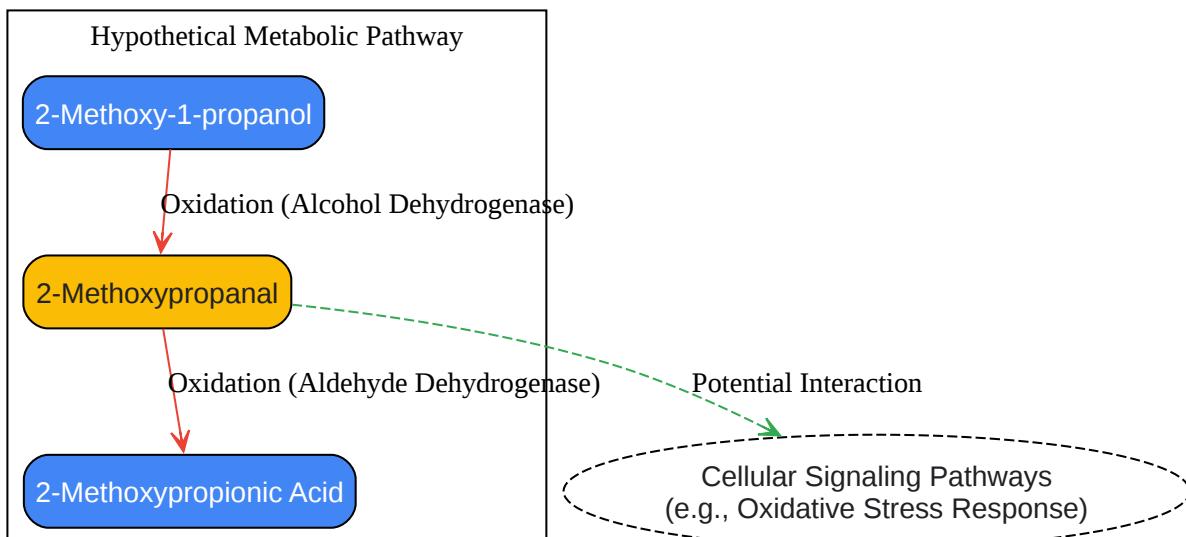
- 2-Methoxy-1-propanol
- Pyridinium chlorochromate (PCC) or other mild oxidizing agent
- Anhydrous dichloromethane (DCM)
- Silica gel
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Apparatus for filtration and solvent evaporation

#### Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend pyridinium chlorochromate (PCC) (1.5 equivalents) in anhydrous dichloromethane (DCM).
- To this stirred suspension, add a solution of 2-methoxy-1-propanol (1.0 equivalent) in anhydrous DCM dropwise at room temperature.

- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- Upon completion, dilute the reaction mixture with diethyl ether and pass it through a short pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the organic filtrates and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **2-methoxypropanal**.
- Purify the crude product by distillation.





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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)